A Comprehensive Guide to the Proper Disposal of Sodium Oxalate-13C2

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Compound of Interest	
Compound Name:	*Sodium oxalate-13C2*
CAS No.:	*260429-91-2*
Cat. No.:	*B1602490*

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This guide provides a detailed, step-by-step protocol for the safe and compliant disposal of **Sodium oxalate-13C2**. As a trusted partner in your research, we are committed to providing information that ensures safety and procedural integrity in your laboratory. This document moves beyond simple checklists to explain the critical reasoning behind each step, grounding our recommendations in established regulatory standards and scientific principles.

Foundational Principles: Understanding the Compound

Sodium oxalate-13C2 (CAS No: 260429-91-2) is the sodium salt of oxalic acid, isotopically labeled with two Carbon-13 atoms.[1] The crucial first step in determining a disposal pathway is to understand the nature of the material.

The Isotopic Label: Stable vs. Radioactive The "-13C2" designation signifies that this compound is enriched with a stable isotope of carbon. Unlike radioactive isotopes (e.g., Carbon-14), stable isotopes do not decay or emit radiation.[2][3]

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- Causality: This distinction is paramount. Because the isotope is stable, no specialized radiological precautions are necessary for handling or disposal.[2] The disposal protocol is therefore dictated by the chemical properties of the parent compound, sodium oxalate.[3]

Hazard Identification and Risk Assessment

All chemical handling and disposal procedures must begin with a thorough understanding of the associated hazards. Sodium oxalate is classified as a hazardous substance by the Occupational Safety and Health Administration (OSHA).[4][5]

Key Hazards:

- Acute Toxicity: Harmful if swallowed or in contact with skin (Acute Toxicity, Category 4).[6] Ingestion can lead to severe gastrointestinal distress and systemic effects by binding calcium ions in the blood.[7]

- Irritation: Can cause irritation to the skin, eyes, and respiratory tract.[6][8]

These hazards necessitate that **Sodium oxalate-13C2** be treated as a hazardous chemical waste, subject to the regulations set forth by the Environmental Protection Agency (EPA).[9]

Property	Information
Chemical Name	Sodium oxalate-13C2
CAS Number	260429-91-2
Molecular Formula	$Na_2(^{13}C)_2O_4$[1]
Physical Form	White, crystalline solid[7]
GHS Hazard Codes	H302 + H312 (Harmful if swallowed or in contact with skin)
GHS Precautionary Codes	P280, P301+P312, P302+P352, P501[10]

Pre-Disposal Protocol: Safe Handling and Waste Accumulation

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Proper disposal begins long before the waste container leaves the laboratory. The following steps ensure safety and compliance during the accumulation phase.

Step 1: Designate a Waste Container

- Select a container made of a compatible material (e.g., high-density polyethylene, HDPE) that can be tightly sealed.[9]
- The container must be in good condition, free of leaks or residues on the exterior.
- Causality: Using a dedicated, compatible container prevents accidental reactions and ensures the integrity of the waste stream. Leaking containers will be rejected by your institution's Environmental Health and Safety (EHS) office.[9]

Step 2: Wear Appropriate Personal Protective Equipment (PPE)

- Gloves: Always wear nitrile or other chemically resistant gloves when handling the primary container or adding waste.[10]
- Eye Protection: Safety glasses or goggles are mandatory.[10]
- Lab Coat: A lab coat protects against skin contact from spills or dust.
- Causality: Given the dermal toxicity and irritant nature of sodium oxalate, PPE is the primary barrier to prevent personal exposure.[6]

Step 3: Label the Waste Container Immediately

- Attach a hazardous waste tag to the container before adding the first quantity of waste.[9]
- The label must include:
  - The full, unabbreviated chemical name: "**Sodium oxalate-13C2**" and "Sodium Oxalate".
  - The date waste accumulation began.
  - The specific hazards (e.g., "Toxic").

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- The location of generation (building and room number).[9]

- Causality: Federal regulations, such as the EPA's Resource Conservation and Recovery Act (RCRA), mandate that hazardous waste containers are properly labeled at all times to ensure correct handling, segregation, and disposal. Abbreviations or formulas are not permitted.[9]

Step 4: Segregate the Waste

- Collect only **Sodium oxalate-13C2** waste in its designated container. Do not mix it with other waste streams (e.g., solvents, sharps, or other solids).

- Store the waste container away from incompatible materials, particularly strong oxidizing agents and acids.[4][8]

- Causality: Mixing waste streams can lead to unknown chemical reactions and complicates the disposal process, often increasing costs. Storing away from incompatibles prevents dangerous reactions in the event of a spill.[11]

Spill and Emergency Procedures

In Case of a Small Dry Spill:

- Ensure the area is well-ventilated.

- Wearing appropriate PPE, gently sweep the solid material to avoid generating dust.[12]

- Place the spilled material and any contaminated cleaning materials (e.g., paper towels) into the designated hazardous waste container.

- Clean the affected area with soap and water.[4]

In Case of Personal Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.[4][10]

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- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[10]
- In all cases of significant exposure, seek immediate medical attention and have the Safety Data Sheet (SDS) available.

Step-by-Step Final Disposal Procedure

This protocol outlines the process for preparing and transferring the accumulated waste for final disposal by trained professionals.

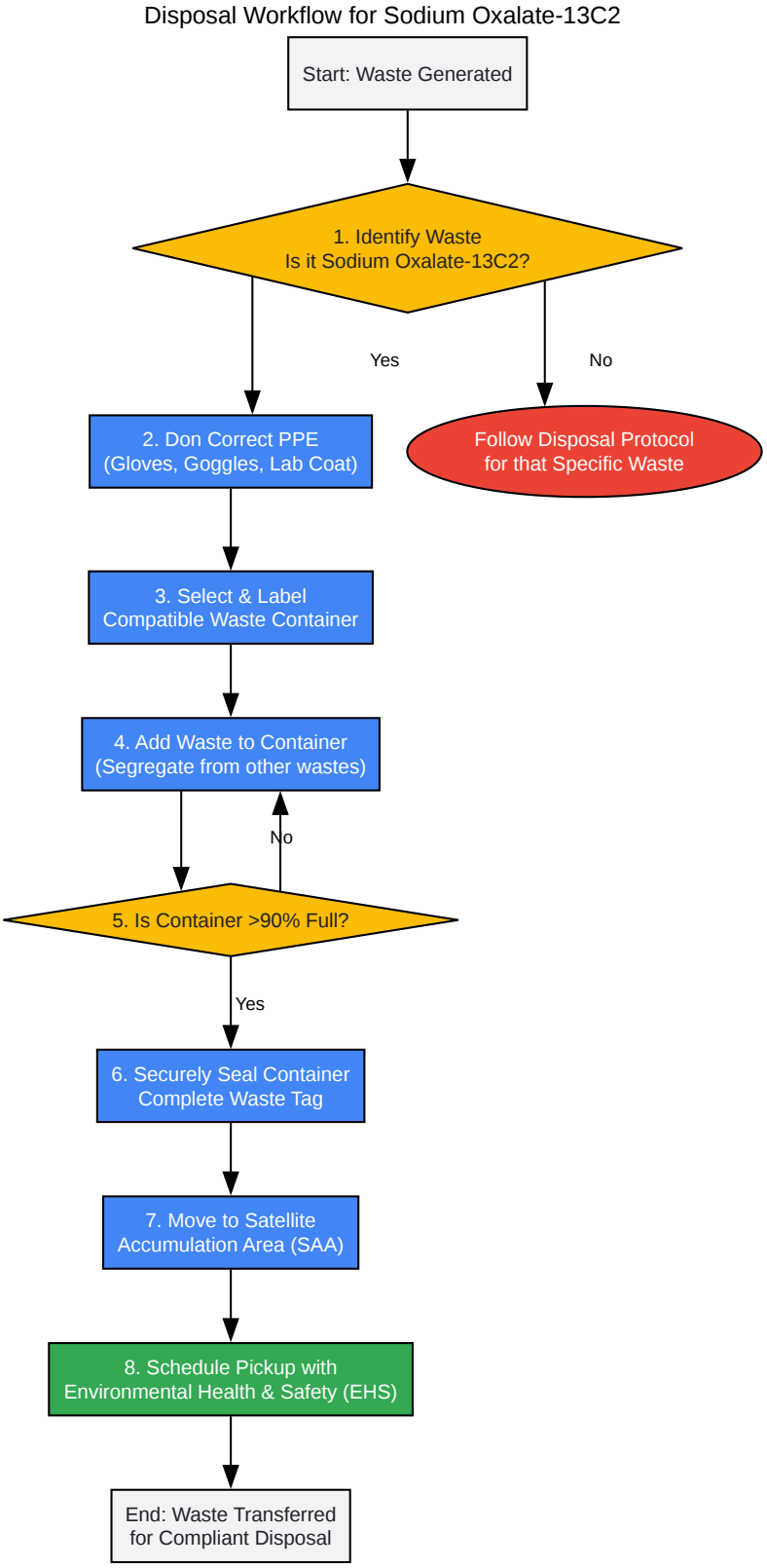
- Finalize Waste Collection: Stop adding waste to the container when it is approximately 90% full.
  - Reasoning: Leaving headspace prevents spills from pressure changes and makes handling safer.
- Seal the Container: Tightly close the lid on the container. Ensure the exterior is clean and free of contamination.
- Complete the Hazardous Waste Tag: Fill in all remaining information on the waste tag, including the estimated quantity of waste. Ensure all chemical components are listed.
- Store in a Satellite Accumulation Area (SAA): Move the sealed and labeled container to your laboratory's designated SAA. This area should be clearly marked, secure, and under the control of laboratory personnel.
- Schedule a Waste Pickup: Contact your institution's EHS office or designated hazardous waste management provider to schedule a pickup.[9] Follow their specific procedures for submitting a request, which may involve an online form or a paper manifest.
- Maintain Records: Keep a copy of the waste manifest or pickup request for your laboratory's records. Federal regulations require that records of hazardous waste generation and disposal are maintained for at least three years.[13]

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Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Sodium oxalate-13C2**.

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